

Raltitrexed mechanism of action thymidylate synthase inhibitor

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Compound Focus: Raltitrexed

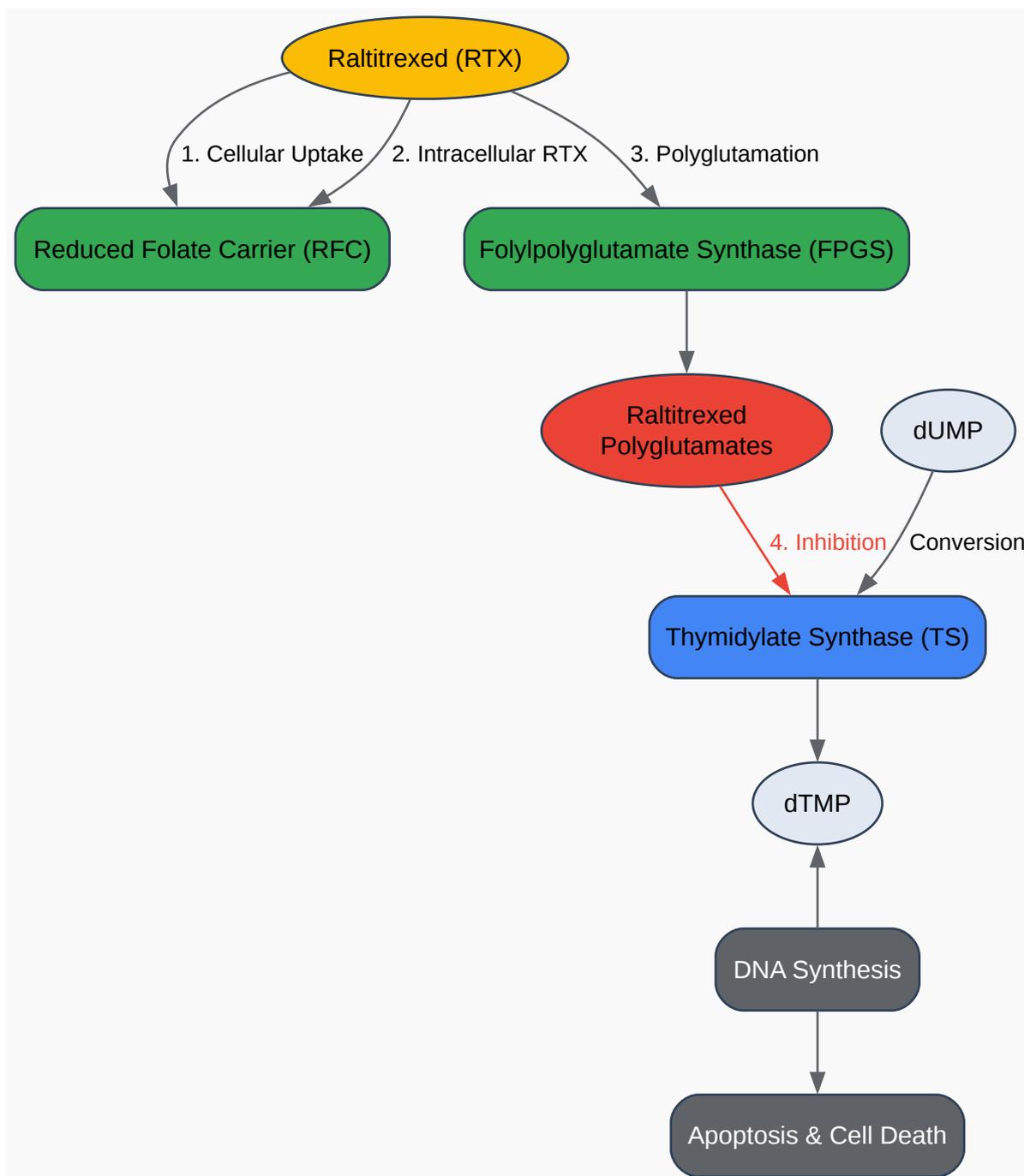
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Core Mechanism of Action

Raltitrexed's cytotoxic action is a multi-stage process involving targeted transport, enzymatic activation, and potent inhibition of a key enzyme in DNA synthesis. The mechanism is summarized in the diagram below and detailed thereafter.



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*Intracellular mechanism of **raltitrexed** activity.*

- **Cellular Uptake and Activation:** **Raltitrexed** enters cells primarily via the **Reduced Folate Carrier (RFC)** [1] [2]. Once inside the cell, it is rapidly and extensively metabolized by the enzyme **folylpolyglutamate synthetase (FPGS)** into a series of **polyglutamate forms** [3] [2].
- **Enzyme Inhibition and Consequences:** These polyglutamated metabolites are significantly more potent inhibitors of **Thymidylate Synthase (TS)** than the parent drug [2]. TS is a crucial enzyme that

catalyzes the conversion of **deoxyuridine monophosphate (dUMP)** to **deoxythymidine monophosphate (dTMP)**, an essential precursor for DNA synthesis [3]. By inhibiting TS, **raltitrexed** depletes intracellular dTTP pools, leading to **inhibited DNA synthesis** and **DNA fragmentation**, ultimately triggering **apoptosis** [1] [4].

- **Prolonged Intracellular Retention:** A key feature of **raltitrexed**'s pharmacology is that the polyglutamates are retained within the cell for prolonged periods. This allows for sustained TS inhibition without the need for continuous drug exposure, enabling a convenient dosing schedule of once every 3 weeks [5] [2].

Key Pharmacological Properties

The table below summarizes quantitative data essential for research and development applications.

Property	Value / Description	Reference
Primary Target	Thymidylate Synthase (TS)	[1] [2]
Molecular Target	Thymidylate synthase (Human and Yeast)	[1]
Transporters	Reduced folate carrier (RFC/SLC19A1); Folylpolyglutamate synthase (FPGS) for polyglutamation	[3] [1] [2]
IC ₅₀ (TS)	Polyglutamates significantly more potent than parent drug; specific values in nM range from preclinical studies	[2]
Plasma Half-life	Mean terminal half-life ~198 hours (8.2-105 hours range, triphasic)	[1] [2]
Protein Binding	>93%	[1]
Elimination Route	Primarily renal excretion (40-50% unchanged)	[1] [5]
Recommended Dose	3 mg/m ² IV every 3 weeks	[5] [6]

Experimental Analysis Protocols

To evaluate the biochemical and cellular effects of **raltitrexed**, the following experimental methodologies are commonly employed.

Assay Type	Methodology	Key Measurable Outcomes
Cell Viability (Proliferation)	CCK-8 assay: Cells treated with serial dilutions of raltitrexed for 24-72 hours. Absorbance measured at 450nm.	IC₅₀ values; Dose- and time-dependent growth inhibition [4].
Apoptosis Detection	Flow cytometry with Annexin V-FITC/PI staining; Fluorescent microscopy with Hoechst 33258 staining.	Apoptotic cell percentage; Morphological changes (nuclear shrinkage, apoptotic bodies) [4].
Cell Cycle Analysis	Flow cytometry with propidium iodide (PI) staining of fixed cells.	Cell cycle distribution; Raltitrexed induces G0/G1 phase arrest [4].
Mitochondrial Pathway	Flow cytometry using JC-1 dye for membrane potential; ROS assays; Western blot for Bax, Bcl-2, cytochrome c, cleaved caspase-3.	Loss of mitochondrial potential; ROS overproduction; Upregulation of pro-apoptotic proteins [4].
Target Expression	Western blot and Quantitative PCR (qPCR) for TS protein and mRNA levels.	TS overexpression is a mechanism of resistance; raltitrexed can upregulate TS in a time-dependent manner [4].

Clinical and Research Context

- **Established Clinical Use: Raltitrexed** (brand name Tomudex) is approved in multiple countries for the first-line treatment of **advanced colorectal cancer** [7] [1] [5]. It is considered a viable alternative to 5-fluorouracil (5-FU)-based regimens, with a different toxicity profile and a more convenient administration schedule [5] [2].
- **Investigational and Combination Therapies:** Research has explored **raltitrexed**'s efficacy in other solid tumors, including **malignant pleural mesothelioma, gastric, pancreatic, and head and neck cancers** [7]. Its mechanism is complementary to other chemotherapeutic agents. The combination of **raltitrexed with oxaliplatin** has shown promising antitumour effects, particularly in **mesothelioma** [7]. Novel combinations, such as with **S-1 and fruquintinib (RSF regimen)**, are being investigated for refractory **metastatic colorectal cancer (mCRC)** [8].

- **Unique Properties and Resistance:** Unlike 5-FU, **raltitrexed** is a **specific TS inhibitor** with a completely different mechanism of action from oxaliplatin or irinotecan, making it suitable for rational combination therapy [7]. Resistance can arise from **impaired transport** via RFC, **decreased polyglutamation** by FPGS, or **TS overexpression** [4].

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